

Personal protective equipment for handling ANR94

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Compound of Interest

Compound Name: ANR94

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Essential Safety and Handling Guide for ANR94

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **ANR94**, a potent and selective adenosine A2A receptor (AA2AR) antagonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **ANR94** is intended for laboratory research use only.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **ANR94**. The recommended PPE includes:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Gloves	Nitrile or other chemically resistant gloves
Body Protection	Laboratory Coat	Standard, long-sleeved
Respiratory	Not generally required	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **ANR94** and ensuring the safety of laboratory personnel.

Handling:

- Avoid inhalation of dust and contact with skin and eyes.
- Use in a well-ventilated area or in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a dry, dark place.
- Short-term storage (days to weeks) at 0-4°C is recommended.[\[1\]](#)
- For long-term storage (months to years), store at -20°C.[\[1\]](#)
- Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.

First Aid Measures

In the event of exposure to **ANR94**, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan

Dispose of **ANR94** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- **Unused Product:** Dispose of as hazardous chemical waste. Do not allow it to enter drains or waterways.
- **Contaminated Materials:** Items such as gloves, pipette tips, and empty containers that have come into contact with **ANR94** should be collected in a designated hazardous waste container and disposed of accordingly.

Experimental Protocols

While specific experimental designs will vary, the following provides a general framework for preparing and using **ANR94** in a research setting.

Preparation of Stock Solutions

ANR94 is soluble in DMSO and ethanol.

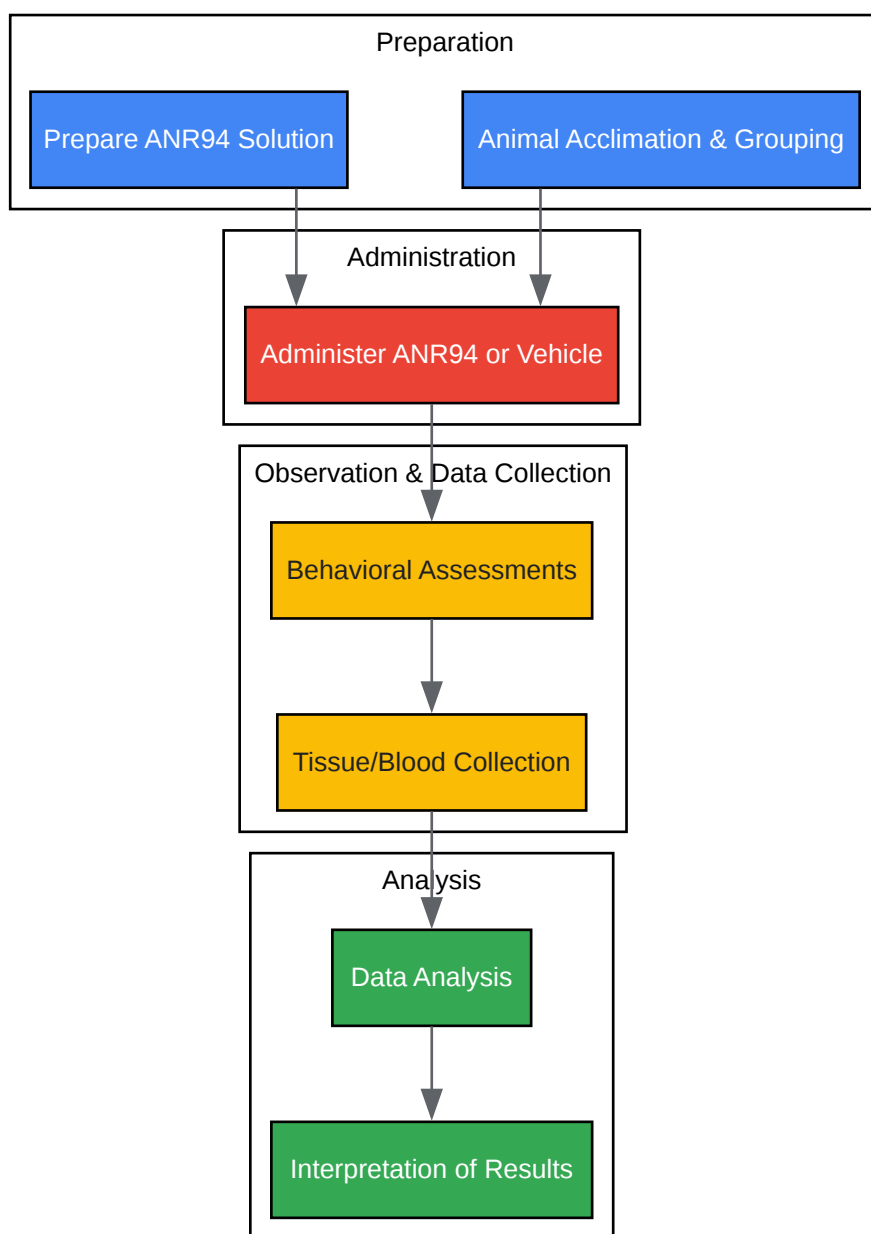
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	10.36	50
Ethanol	20.72	100

To prepare a stock solution:

- Calculate the required mass of **ANR94** based on the desired concentration and volume.
- Weigh the **ANR94** powder in a suitable container.
- Add the appropriate volume of solvent (e.g., DMSO).
- Vortex or sonicate until the solid is completely dissolved. Gentle warming may be required.

In Vivo Experimental Workflow

The following diagram outlines a general workflow for an in vivo study using **ANR94**.

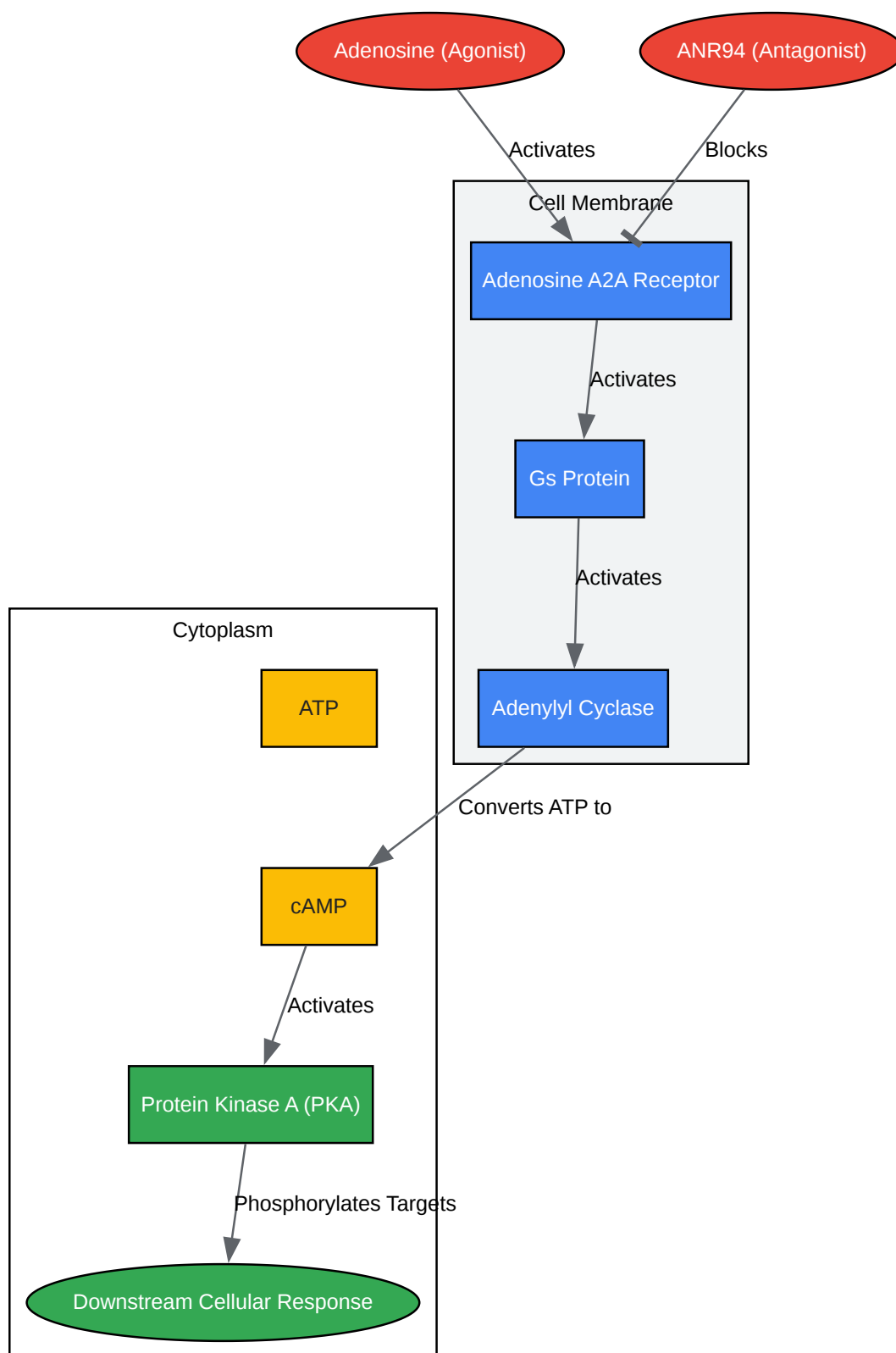


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Caption: General workflow for an in vivo experiment involving **ANR94**.

Adenosine A2A Receptor Signaling Pathway

ANR94 functions as an antagonist of the adenosine A2A receptor, which is a G-protein coupled receptor (GPCR). The binding of an agonist (like adenosine) to the A2A receptor typically initiates a signaling cascade that leads to an increase in intracellular cyclic AMP (cAMP). As an antagonist, **ANR94** blocks this action.



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Caption: Simplified signaling pathway of the Adenosine A2A receptor.

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References

- 1. The A2A-adenosine receptor: a GPCR with unique features? - PMC [pmc.ncbi.nlm.nih.gov]
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